

Application Notes and Protocols for Flupyrimin in Brown Planthopper (*Nilaparvata lugens*) Control

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Compound of Interest

Compound Name: *Flupyrimin*

Cat. No.: *B15616513*

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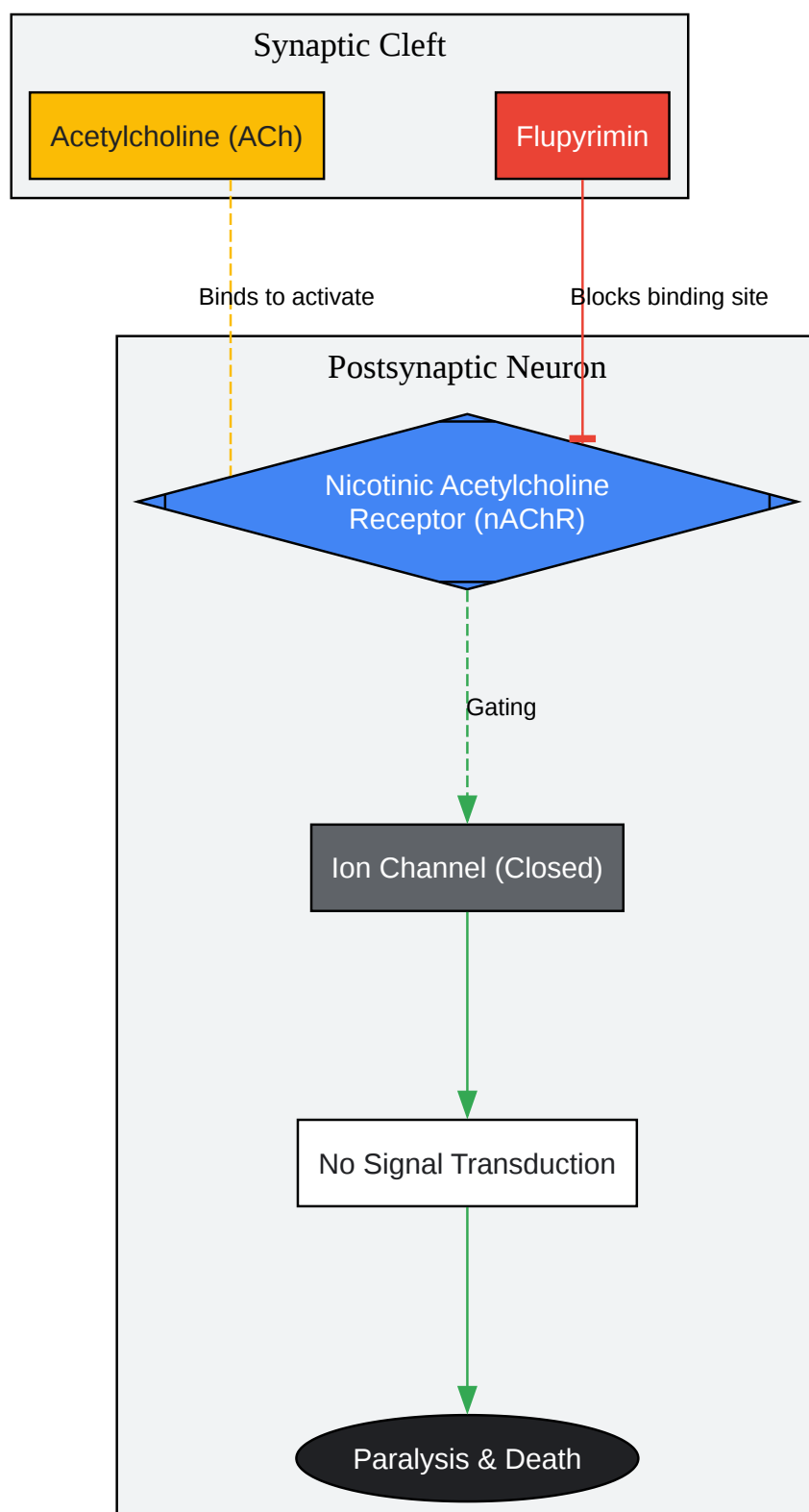
Introduction

Flupyrimin is a novel insecticide classified as a pyridylidene derivative, demonstrating high efficacy against various rice pests, notably the brown planthopper (*Nilaparvata lugens*). Its unique mode of action as a competitive modulator of the nicotinic acetylcholine receptor (nAChR) provides an effective tool for managing populations resistant to conventional insecticides. This document outlines the recommended dosage, detailed experimental protocols for efficacy testing, and the mode of action of **Flupyrimin** for research and developmental purposes.

Mode of Action

Flupyrimin acts as an antagonist at the insect nicotinic acetylcholine receptor (nAChR). Unlike neonicotinoid insecticides that are agonists of nAChRs, **Flupyrimin** competitively binds to the receptor, blocking the binding of the natural neurotransmitter, acetylcholine (ACh). This disruption of cholinergic neurotransmission in the central nervous system of the insect leads to paralysis and subsequent death.

Signaling Pathway of Flupyrimin as a nAChR Antagonist



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Caption: **Flupyrimin** acts as a nAChR antagonist, blocking acetylcholine binding and preventing nerve signal transduction.

Recommended Dosage and Application

For field applications, a formulation of **Flupyrimin** 10% SC is commonly used. The recommended dosage for the control of brown planthopper in rice is 400 ml per acre. This translates to an active ingredient application rate of approximately 100 grams per hectare. Dosage may be adjusted based on infestation levels and local environmental conditions.

Quantitative Data for Efficacy Assessment

The following tables summarize key quantitative metrics for evaluating the efficacy of **Flupyrimin** against *Nilaparvata lugens*. At present, specific peer-reviewed LC50 and LD50 values for **Flupyrimin** are not widely available in the public domain. The provided protocols can be utilized to determine these values.

Table 1: Lethal Concentration (LC50) of **Flupyrimin** against *Nilaparvata lugens*

Bioassay Method	Instar/Stage	LC50 (mg/L or ppm)	Exposure Time (hours)	Source
Rice Stem Dipping	3rd Instar Nymphs	Data not available	72	--INVALID-LINK--

Table 2: Lethal Dose (LD50) of **Flupyrimin** against *Nilaparvata lugens*

Bioassay Method	Instar/Stage	LD50 (ng/insect)	Observation Time (hours)	Source
Topical Application	Adult Females	Data not available	48	--INVALID-LINK--

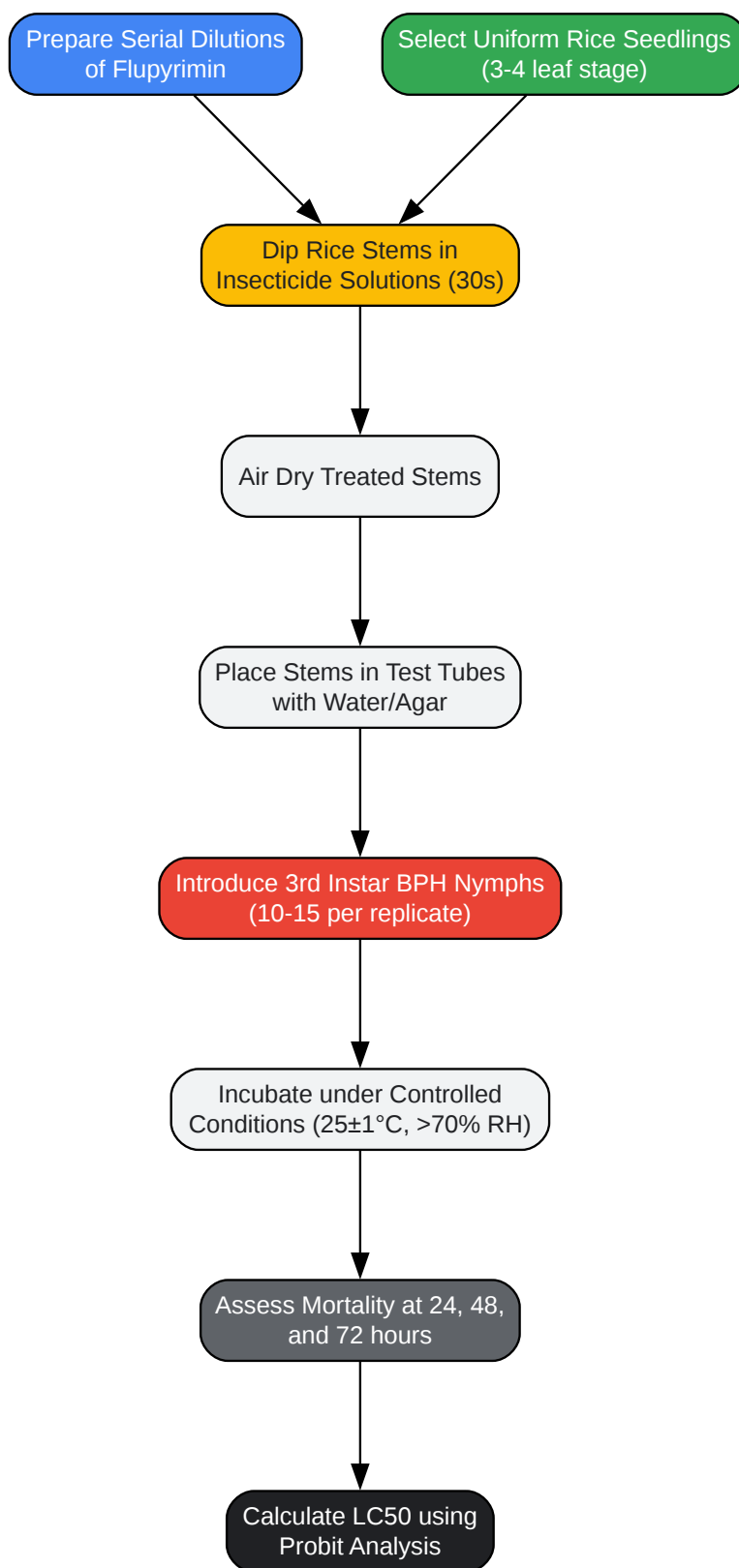
Experimental Protocols

Detailed methodologies for determining the efficacy of **Flupyrimin** against the brown planthopper are provided below. These protocols are essential for generating reliable and

reproducible data for research and registration purposes.

Protocol 1: Rice Stem Dipping Bioassay for LC50 Determination

This method is used to evaluate the toxicity of insecticides to sap-sucking insects like the brown planthopper through both contact and systemic action.



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Caption: Workflow for determining the LC50 of **Flupyrimin** against brown planthopper using the rice stem dipping method.

- Technical grade **Flupyrimin**
- Acetone (for stock solution)
- Triton X-100 or similar non-ionic surfactant
- Distilled water
- Rice seedlings (susceptible variety, e.g., TN1), 3-4 leaf stage
- Glass test tubes or vials
- Cotton plugs or fine mesh for covering tubes
- Micropipettes
- Glass beakers
- Third instar nymphs of *Nilaparvata lugens*
- Growth chamber or incubator
- Preparation of Test Solutions:
 - Prepare a stock solution of **Flupyrimin** (e.g., 1000 mg/L) in acetone.
 - Prepare a series of at least five graded concentrations by diluting the stock solution with distilled water containing a surfactant (e.g., 0.05% Triton X-100).
 - A control solution should be prepared with distilled water and surfactant only.
- Treatment of Rice Stems:
 - Bundle 2-3 rice seedlings together.

- Dip the stems and leaves into the respective test solutions for 30 seconds with gentle agitation.
- Allow the treated seedlings to air-dry for approximately 1-2 hours.
- Insect Infestation:
 - Place the air-dried, treated rice stems individually into test tubes containing a small amount of water or a 1% agar solution to maintain turgidity.
 - Carefully introduce 10 to 15 third-instar brown planthopper nymphs into each test tube using a fine brush.
 - Seal the tubes with cotton plugs or a fine mesh to allow for air circulation while preventing escape.
 - Each concentration and the control should have at least three replicates.
- Incubation and Observation:
 - Maintain the test tubes in a growth chamber at $25 \pm 1^{\circ}\text{C}$, with a relative humidity of >70% and a photoperiod of 16:8 (L:D).
 - Record the number of dead insects at 24, 48, and 72 hours after infestation. An insect is considered dead if it is immobile when gently prodded with a fine brush.
- Data Analysis:
 - Correct the mortality data for control mortality using Abbott's formula if necessary.
 - Calculate the LC50 value and its 95% confidence limits using probit analysis.

Protocol 2: Topical Application Bioassay for LD50 Determination

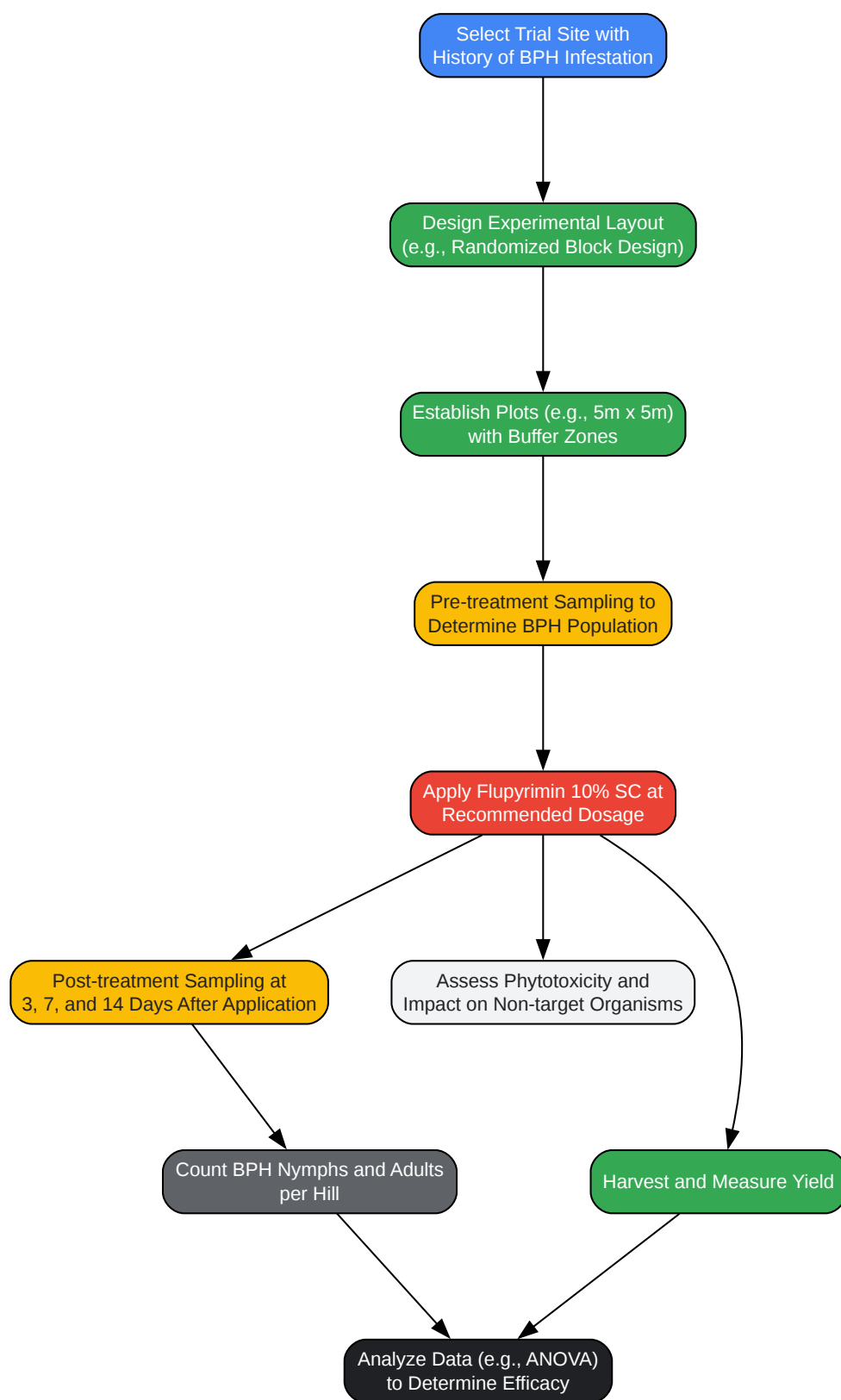
This method is used to determine the contact toxicity of an insecticide by applying a precise dose directly onto the insect's body.

- Technical grade **Flupyrimin**
- Acetone
- Micro-applicator capable of delivering precise droplets (e.g., 0.2 μL)
- Microsyringes
- Adult female brown planthoppers (2-3 days old)
- CO₂ for anesthetizing insects
- Petri dishes lined with filter paper
- Fresh rice seedlings as a food source
- Preparation of Dosing Solutions:
 - Dissolve technical grade **Flupyrimin** in acetone to prepare a stock solution.
 - Prepare a series of at least five concentrations for dosing.
- Insect Handling and Dosing:
 - Anesthetize the adult female brown planthoppers with CO₂ for a short period (10-15 seconds).
 - Using a micro-applicator, apply a single, precise droplet (e.g., 0.2 μL) of the insecticide solution to the dorsal thorax of each anesthetized insect.
 - The control group should be treated with acetone only.
 - Each concentration and the control should be replicated at least three times, with 15-20 insects per replicate.
- Post-Treatment Maintenance:
 - After application, transfer the treated insects to petri dishes containing fresh rice seedlings for food.

- Maintain the petri dishes in a growth chamber under the same conditions as the rice stem dipping bioassay.
- Mortality Assessment:
 - Record mortality at 24 and 48 hours post-treatment.
- Data Analysis:
 - Calculate the LD50 value (in ng/insect) and its 95% confidence limits using probit analysis.

Protocol 3: Field Efficacy Trial

This protocol provides a general framework for conducting field trials to evaluate the efficacy of a **Flupyrimin** 10% SC formulation against brown planthopper in a rice paddy.



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